

O-geranylconiferyl alcohol chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-geranylconiferyl alcohol*

Cat. No.: *B164797*

[Get Quote](#)

An In-depth Technical Guide to **O-geranylconiferyl alcohol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **O-geranylconiferyl alcohol**, a naturally occurring phenylpropanoid. The information is compiled from various scientific sources to support research and development efforts.

Chemical Structure and Identification

O-geranylconiferyl alcohol, also known as conifegrol, is a derivative of coniferyl alcohol characterized by the presence of a geranyl group attached via an ether linkage.

Chemical Structure:

Key Identifiers:

Identifier	Value
IUPAC Name	(E)-3-[4-[(2E)-3,7-dimethylocta-2,6-dienoxy]-3-methoxyphenyl]prop-2-en-1-ol[1]
Molecular Formula	C ₂₀ H ₂₈ O ₃ [1]
Molecular Weight	316.4 g/mol [1]
CAS Number	129350-09-0[1]
SMILES	<chem>CC(=CCC/C(=C/COC1=C(C=C(C=C1)/C=C/CO)OC)/C)C</chem> [1]
InChI	InChI=1S/C20H28O3/c1-16(2)7-5-8-17(3)12-14-23-19-11-10-18(9-6-13-21)15-20(19)22-4/h6-7,9-12,15,21H,5,8,13-14H2,1-4H3/b9-6+,17-12+[1]

Physicochemical Properties

A summary of the known physical and chemical properties of **O-geranylconiferyl alcohol** is presented below.

Property	Value	Source
Boiling Point	469.9 °C at 760 mmHg	--INVALID-LINK--
Density	1.016 g/cm ³	--INVALID-LINK--
Flash Point	238 °C	--INVALID-LINK--
Vapor Pressure	1.24E-09 mmHg at 25°C	--INVALID-LINK--
Water Solubility	Insoluble	--INVALID-LINK--
Storage Temperature	-20°C	--INVALID-LINK--

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **O-geranylconiferyl alcohol**.

Mass Spectrometry

LC-MS/MS data is available for **O-geranylconiferyl alcohol**. The precursor ion is observed at m/z 339.1926 $[M+Na]^+$. The fragmentation pattern provides characteristic ions for the structure.
[1]

Infrared (IR) Spectroscopy

The IR spectrum of a related coniferyl alcohol derivative shows a broad vibration at 3441 cm^{-1} corresponding to the hydroxyl group, and stretching vibrations around 1600 cm^{-1} and 1100 cm^{-1} indicative of the benzene ring and C-O stretching, respectively.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a complete, assigned NMR spectrum for **O-geranylconiferyl alcohol** is not readily available in the searched literature, data for similar coniferyl alcohol derivatives have been published, which can serve as a reference for structural elucidation.[2][3]

Biological Activity and Experimental Protocols

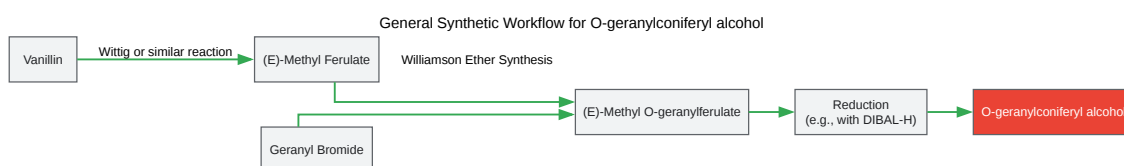
Research on the biological activities of **O-geranylconiferyl alcohol** is limited. One study has reported its isolation from the bark of *Fagara rhetza* and noted a moderate antimalarial activity in an in vitro test system.[4] However, detailed experimental protocols and quantitative data such as IC_{50} values from this study are not available in the public domain.

The general class of phenylpropanoids and terpenoids, to which **O-geranylconiferyl alcohol** belongs, is known for a wide range of biological activities, including antioxidant, anti-inflammatory, and antimicrobial properties. Further research is needed to specifically elucidate the bioactivities of **O-geranylconiferyl alcohol**.

Synthesis

A formal synthesis of **O-geranylconiferyl alcohol** has been reported.[5] A convenient two-step stereoselective synthesis of (E)-methyl O-alkylferulates has been described starting from vanillin, which serves as a precursor for the synthesis of **O-geranylconiferyl alcohol**. [5]

Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

Caption: A simplified diagram illustrating a potential synthetic route to **O-geranylconiferyl alcohol**.

Signaling Pathways and Mechanisms of Action

Currently, there is no specific information available in the scientific literature detailing the signaling pathways or the precise molecular mechanisms of action for **O-geranylconiferyl alcohol**. Given the lack of data, no signaling pathway diagrams can be generated at this time. Future research in this area would be highly valuable to understand its potential therapeutic effects.

Conclusion and Future Directions

O-geranylconiferyl alcohol is a well-characterized natural product in terms of its chemical structure. However, there is a significant gap in the understanding of its biological activities and mechanism of action. The reported moderate antimalarial activity warrants further investigation, including the determination of its potency, selectivity, and mechanism of action against *Plasmodium falciparum*.

Future research should focus on:

- Comprehensive screening for a wider range of biological activities, such as antioxidant, anti-inflammatory, antimicrobial, and anticancer effects.
- Detailed elucidation of the mechanism(s) of action for any confirmed biological activities.
- Identification of the molecular targets and signaling pathways modulated by **O-geranylconiferyl alcohol**.

Such studies will be essential to unlock the full therapeutic potential of this natural compound for drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. O-geranylconiferyl alcohol | C₂₀H₂₈O₃ | CID 6439279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Indonesian Medicinal Plants. III. On the Constituents of the Bark of Fagara rhetza (Rutaceae).(1) : Alkaloids, Phenylpropanoids, and Acid Amide [jstage.jst.go.jp]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [O-geranylconiferyl alcohol chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164797#o-geranylconiferyl-alcohol-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com